Safe Disposal of 1,5-anhydro-D-mannitol: A Procedural Guide

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Compound of Interest

Compound Name:	*1,5-anhydro-D-mannitol*
CAS No.:	*492-93-3*
Cat. No.:	*B015279*

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **1,5-anhydro-D-mannitol**, a carbohydrate metabolism regulator.

Based on available safety data, **1,5-anhydro-D-mannitol** is not classified as a hazardous substance or mixture. This classification significantly influences the recommended disposal procedures, which prioritize adherence to local and national regulations.

Immediate Safety and Handling Precautions

While **1,5-anhydro-D-mannitol** is not considered hazardous, standard laboratory safety protocols should always be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat. In case of dust generation, respiratory protection is required.
- Ventilation: Ensure adequate ventilation, especially in confined areas, to minimize inhalation of any dust.

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- Spill Management: In the event of a spill, collect the material by sweeping or vacuuming to avoid generating dust. The affected area should then be cleaned thoroughly. Do not let the product enter drains.

Step-by-Step Disposal Procedures

The primary principle for the disposal of **1,5-anhydro-D-mannitol** is to adhere to all applicable national and local environmental regulations.[1]

- Consult Local Regulations: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department or the relevant local regulatory authorities to understand the specific requirements for non-hazardous chemical waste.

- Container Management: Keep the chemical in its original container whenever possible. If transferring to a different container for disposal, ensure it is clearly and accurately labeled. Do not mix with other waste.

- Waste Collection:

  - Solid Waste: Uncontaminated, solid **1,5-anhydro-D-mannitol** can typically be disposed of as general chemical waste, provided it is not mixed with any hazardous substances. Place the sealed container in a designated waste receptacle for collection by a licensed waste disposal contractor.

  - Contaminated Waste: Any **1,5-anhydro-D-mannitol** that has been contaminated with a hazardous substance must be treated as hazardous waste. The disposal protocol for the hazardous contaminant will then dictate the disposal method for the mixture.

- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, in accordance with your institution's laboratory and safety protocols.

Quantitative Data Summary

The following table summarizes key quantitative and identifying information for **1,5-anhydro-D-mannitol**.

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Property	Value	Reference
CAS Number	492-93-3	LGC Standards
Molecular Formula	$C_6H_{12}O_5$	LGC Standards
Molecular Weight	164.16 g/mol	LGC Standards
Hazard Class	Not a hazardous substance or mixture	Sigma-Aldrich Safety Data Sheet
Storage Temperature	-20°C	LGC Standards

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,5-anhydro-D-mannitol**.

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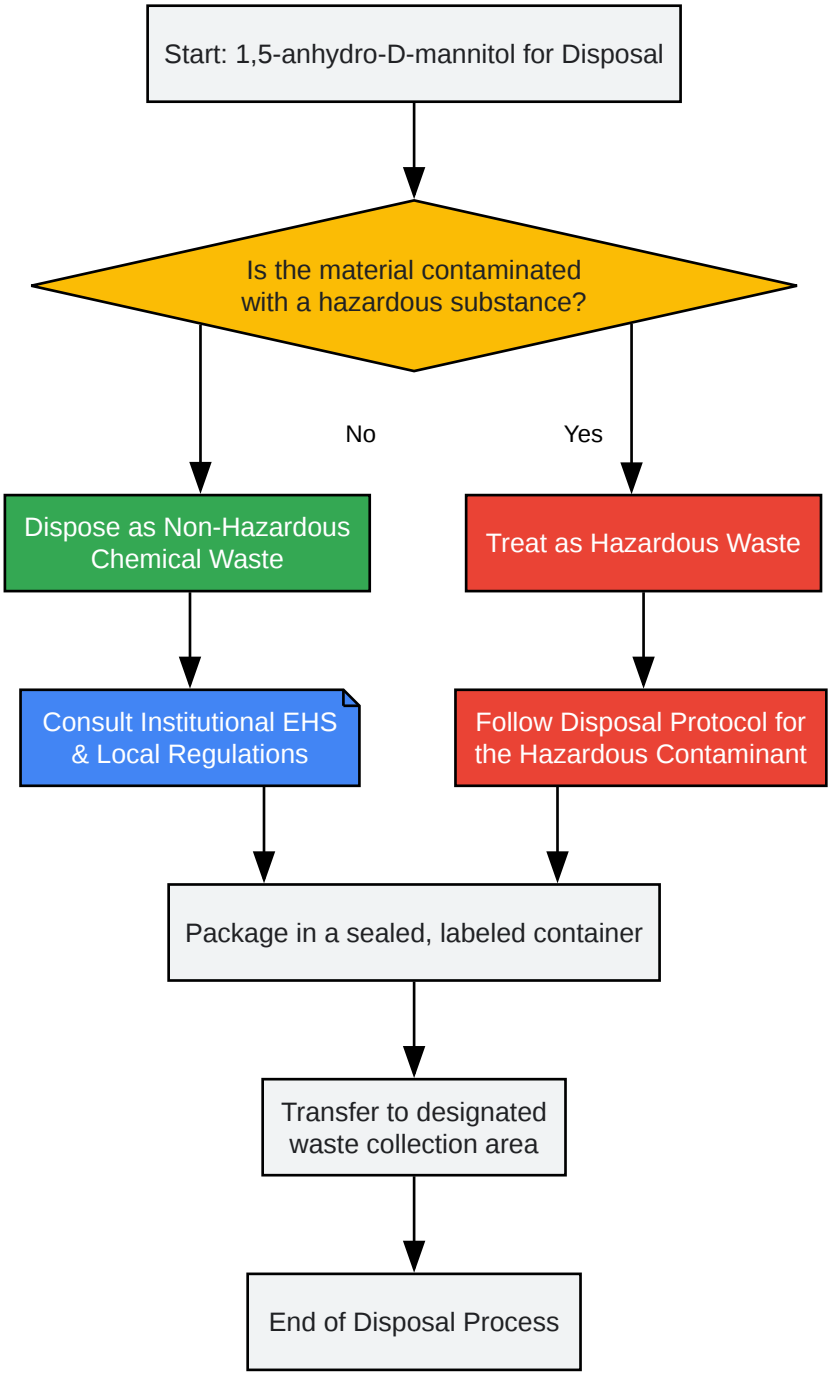

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Disposal decision workflow for **1,5-anhydro-D-mannitol**.

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References

- 1. lgcstandards.com [lgcstandards.com]

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